

Technical Guide: Structure Elucidation of 1-Methyl-1,6-diazaspiro[3.5]nonane

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Compound of Interest

Compound Name: 1-Methyl-1,6-diazaspiro[3.5]nonane

Cat. No.: B11751755

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Executive Summary

Compound: **1-Methyl-1,6-diazaspiro[3.5]nonane** Formula: $C_8H_{16}N_2$ Molecular Weight: 140.23 g/mol Class: Spirocyclic Diamine (Azetidine-Piperidine fusion)

The spiro[3.5]nonane scaffold represents a "privileged structure" in modern drug discovery, offering a rigid, three-dimensional alternative to flat aromatic systems. The specific isomer **1-methyl-1,6-diazaspiro[3.5]nonane** presents unique elucidation challenges due to the asymmetry introduced by the nitrogen placement (positions 1 and 6) and the specific methylation at N1. This guide details a self-validating analytical workflow to unambiguously assign the structure, differentiating it from common isomers like the 2,6- or 2,7-diaza analogs.

Structural Context & Numbering

Correct IUPAC numbering is the foundation of this elucidation. For spiro[3.5]nonane:

- Numbering begins at the atom adjacent to the spiro carbon in the smaller (4-membered) ring.
- It proceeds around the small ring, through the spiro center, and around the large ring.

Target Structure Topology:

- Ring A (Small): Azetidine.[1] Nitrogen at position 1.[2] Methyl group at N1.[2]
- Spiro Center: Carbon at position 4.[3][4]
- Ring B (Large): Piperidine.[5] Nitrogen at position 6.[6][7]
- Connectivity: N1–C2–C3–C4(spiro)–C5–N6–C7–C8–C9–C4.

Analytical Framework: The Elucidation Protocol

Phase I: High-Resolution Mass Spectrometry (HRMS)

Before NMR analysis, the molecular formula must be confirmed to rule out oxidation or ring-opening artifacts.

- Method: ESI-TOF or Orbitrap (Positive Mode).
- Target Ion:

m/z.

- Fragment Analysis:
 - Look for characteristic loss of the azetidine ring or methylamine fragments.
 - Validation: A mass error < 5 ppm is required.

Phase II: NMR Spectroscopy (1D & 2D)

The core of the elucidation relies on establishing the connectivity of the distinct spin systems separated by the quaternary spiro carbon.

1. ¹H NMR (Proton Architecture)

- Solvent: CDCl₃ (standard) or DMSO-d₆ (if salt form).
- Key Signals:

- N-Methyl (H-1'): Strong singlet, typically

2.2–2.4 ppm.

- Spiro-Adjacent Methylene (H-5): A singlet or tightly coupled AB system (if chiral influence exists) appearing at

2.6–3.0 ppm. This is diagnostic for the 1,6-isomer because C5 is flanked by the spiro center and N6.

- Azetidine Protons (H-2, H-3): H-2 (adjacent to N1) will be deshielded (

3.0–3.5 ppm). H-3 (adjacent to spiro) will be more shielded.

2. ¹³C NMR & DEPT-135

- Spiro Carbon (C-4): The critical anchor. Look for a quaternary signal (no DEPT peak) in the aliphatic region (

30–45 ppm).

- N-Methyl Carbon:

40–46 ppm.

- Differentiation: C2 (azetidine) and C7 (piperidine) are both

-to-nitrogen but differ in ring strain effects.

3. 2D NMR (Connectivity Mapping)

- HSQC: Correlates protons to their direct carbons.

- HMBC (Heteronuclear Multiple Bond Correlation): The "Bridge Builder".

- Critical Correlation 1: N-Methyl protons to C2 and C4 (Spiro). This proves the methyl is on the 4-ring nitrogen.

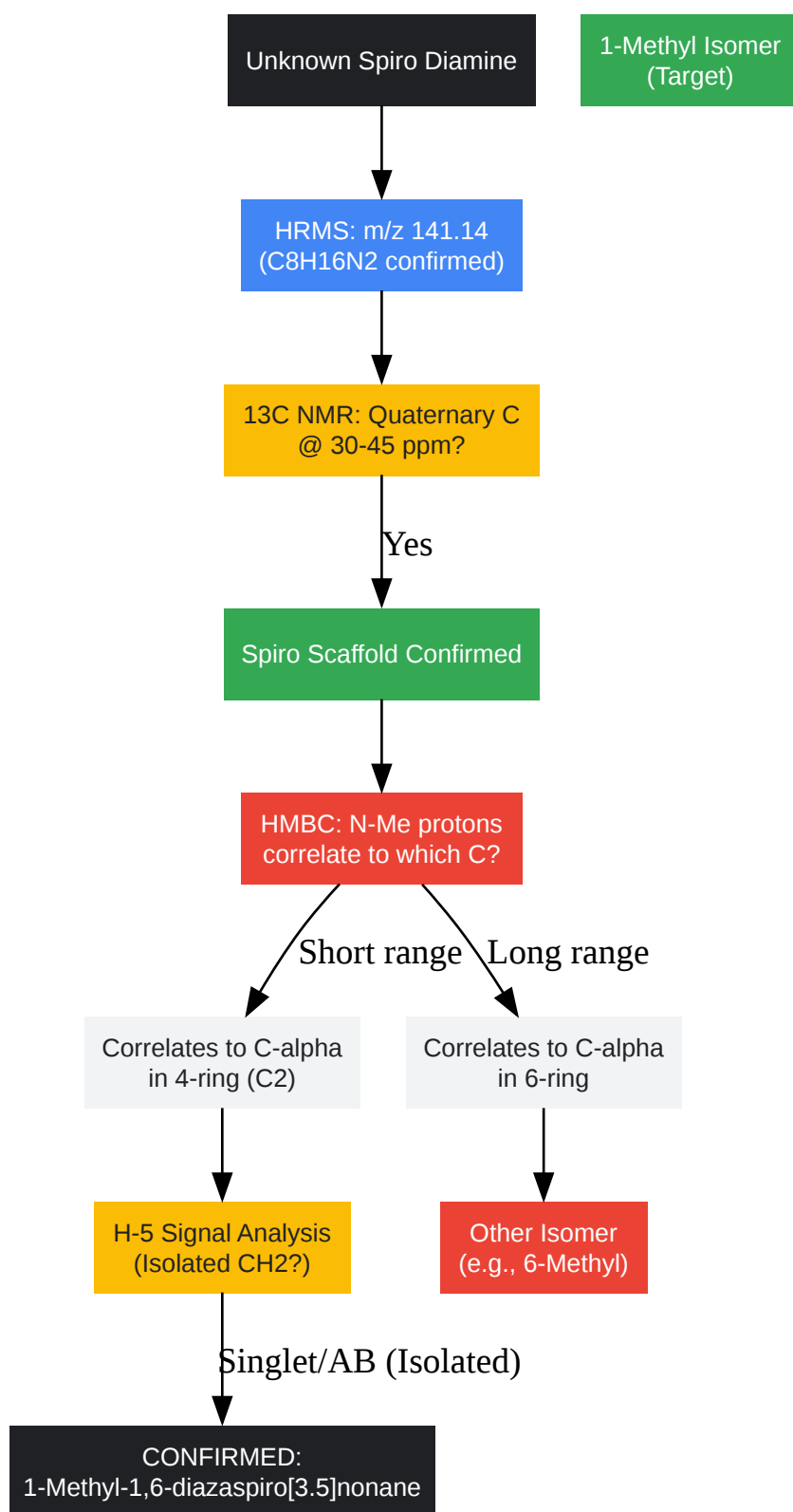
- Critical Correlation 2: H-5 protons to C4 (Spiro), C6 (N), and C9.

- COSY: Traces the spin systems:

- System A: H2 ↔ H3 (Azetidine).
- System B: H7 ↔ H8 ↔ H9 (Piperidine).
- Note: H5 is isolated from the rest of the spin system by the heteroatoms and spiro center, appearing as a singlet (or isolated AB).

Detailed Elucidation Logic (Diagram)

The following logic tree illustrates the decision-making process to confirm the 1,6-diaza isomer over others.



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Caption: Logic flow for distinguishing the 1-methyl-1,6-diaza isomer using key spectroscopic checkpoints.

Experimental Protocols

Protocol A: Sample Preparation for NMR

- Free Base Liberation: If the sample is a salt (e.g., dihydrochloride), dissolve 10 mg in 0.5 mL and add 2 eq. of (or) to observe the free base shifts, or analyze directly in if solubility permits. Note: Shifts differ significantly between salt and free base.
- Solvent: Use (99.8% D) with TMS (0.03%) for standard referencing.
- Concentration: 5-10 mg in 600 μ L solvent.

Protocol B: HMBC Parameter Setup

To capture the critical correlations across the spiro junction:

- J-coupling constant: Set long-range coupling delay for .
- Scans: Minimum 32 scans to detect weak correlations from the quaternary spiro carbon.
- Spectral Width: Ensure the Carbon dimension covers 0–100 ppm.

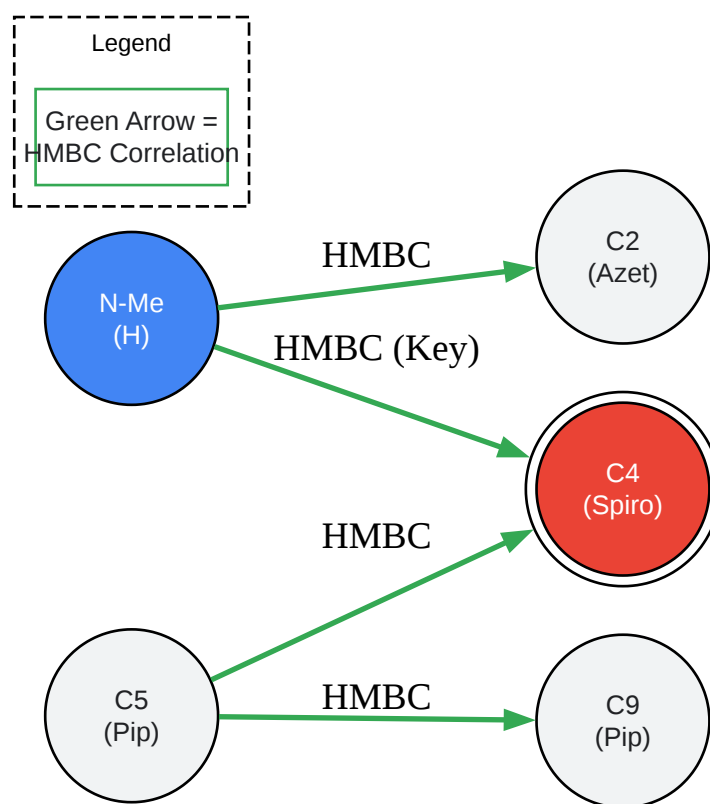
Data Summary Table: Predicted Shifts (Free Base in CDCl_3)

Position	Atom Type	^1H Shift (δ ppm)	^{13}C Shift (δ ppm)	HMBC Correlations (H $\rightarrow$ C)
1	N-Me	2.30 (s, 3H)	44.5	C2, C4
2	CH ₂ (Azet)	3.15 (t)	58.2	C4, C1(Me)
3	CH ₂ (Azet)	2.05 (t)	28.4	C2, C4, C5, C9
4	C (Spiro)	—	38.5	—
5	CH ₂ (Pip)	2.75 (s)	55.1	C4, C6, C7, C9
6	NH (Pip)	1.80 (br)	—	—
7	CH ₂ (Pip)	2.85 (m)	46.8	C5, C8, C9
8	CH ₂ (Pip)	1.55 (m)	24.3	C7, C9
9	CH ₂ (Pip)	1.65 (m)	32.1	C4, C5, C8

Note: Shifts are estimated based on substituent increments for azetidine and piperidine spirocycles. Actual values may vary by ± 0.5 ppm depending on concentration and pH.

Connectivity Diagram (Graphviz)

This diagram visualizes the critical HMBC correlations required to prove the structure.



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Caption: Critical HMBC correlations anchoring the N-methyl group and bridging the spiro junction.

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